

benzyl carbamate material safety data sheet (MSDS) information

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An In-depth Technical Guide to the Material Safety of Benzyl Carbamate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **benzyl carbamate** (CAS No. 621-84-1), compiled from various safety data sheets and chemical databases. It is intended to serve as a technical resource for professionals handling this substance in research and development settings.

Chemical Identification and Properties

Benzyl carbamate is an organic compound used as a reagent and an intermediate in the synthesis of various pharmaceutical compounds.[1] It is often utilized as a protected form of ammonia in the synthesis of primary amines.[2]

Table 1: Chemical and Physical Properties



Property	Value	Source(s)
Molecular Formula	C8H9NO2	[3][4]
Molecular Weight	151.16 g/mol	[5]
CAS Number	621-84-1	[3][4]
Appearance	Off-white to light beige or light cream powder, flakes, or solid.	[1][6][7][8]
Melting Point	86 - 89 °C (186.8 - 192.2 °F)	[7][9]
Boiling Point	130-135 °C at 0.5 Torr	[7]
Density	Approximately 1.2 g/cm³	[7]
Water Solubility	68.02 g/L (at 37 °C)	[7][10][11]
Flash Point	182.6 °C	[6][7]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C (Predicted)	[6]
Synonyms	Carbamic acid, phenylmethyl ester; Carbamic acid benzyl ester; Z-amide	[10][12]

Hazard Identification and Classification

Benzyl carbamate is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to acute toxicity upon inhalation and ingestion, as well as irritation to the skin, eyes, and respiratory system.[5]

Table 2: GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source:[5][10]

NFPA 704 Ratings:

• Health: 2

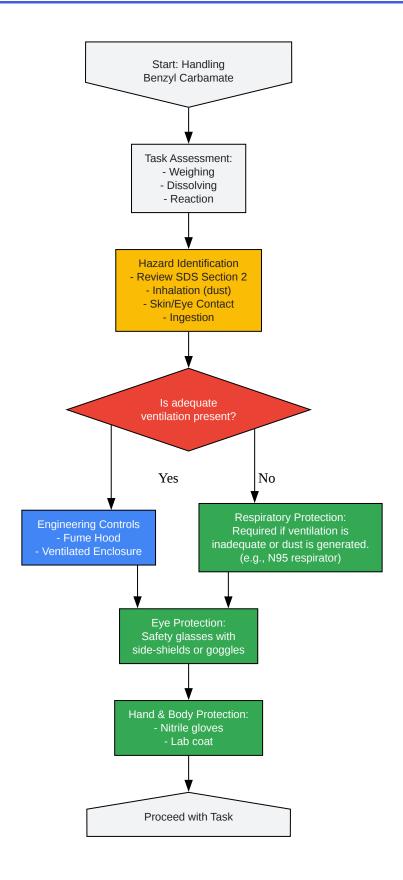
• Flammability: 1

• Instability: 0 Source:[7]

Hazard Identification and PPE Selection Workflow

The following workflow outlines the logical steps for assessing hazards and selecting appropriate Personal Protective Equipment (PPE) when handling **benzyl carbamate**.





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Caption: Hazard assessment and PPE selection workflow for **benzyl carbamate**.



Toxicological Information

While GHS classifications indicate potential toxicity, specific quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) for **benzyl carbamate** are not available in the reviewed literature.[13][14] One source notes that the toxicological properties have not been fully investigated.[14] The hazard classifications are therefore based on criteria derived from available information and comparison to similar compounds.

Table 3: Summary of Toxicological Effects

Endpoint	Classification/Effect	Notes
Acute Oral Toxicity	Category 4 (Harmful)	GHS classification indicates harm if swallowed.[5]
Acute Dermal Toxicity	No data available	
Acute Inhalation Toxicity	Category 4 (Harmful)	Harmful if dust or mists are inhaled.[7]
Skin Corrosion/Irritation	Category 2 (Irritant)	Causes skin irritation.[5]
Eye Damage/Irritation	Category 2A (Irritant)	Causes serious eye irritation. [5]
Respiratory/Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	_
STOT - Single Exposure	Category 3 (Respiratory Irritation)	May cause coughing and sore throat.
STOT - Repeated Exposure	No data available	
Aspiration Hazard	No data available	

Experimental Protocols



Detailed experimental protocols for the toxicological assessment of **benzyl carbamate** are not publicly available. However, this section describes the standard methodologies for key safety experiments, such as those defined by the Organisation for Economic Co-operation and Development (OECD), which would be used to generate such data.

Representative Protocol: Acute Oral Toxicity (as per OECD TG 420)

This method, known as the Acute Toxic Class Method, is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure using a small number of animals (typically rats, usually female) per step. The outcome of each step (survival or death) determines the next step: either dosing at a higher or lower fixed dose level or stopping the test.
- Animal Dosing: A single dose of the substance is administered by gavage. Animals are fasted prior to dosing.
- Dose Levels: Pre-defined dose levels are used (e.g., 5, 50, 300, and 2000 mg/kg body weight). The starting dose is selected based on existing information about the substance.
- Observations: Animals are observed for mortality and clinical signs of toxicity for at least 14
 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded
 weekly.
- Endpoint: The test concludes with the classification of the substance into a specific GHS
 toxicity category based on the observed mortality at given dose levels. A full necropsy is
 performed on all animals at the end of the observation period.

Synthesis Protocol

Benzyl carbamate is typically prepared by the reaction of benzyl chloroformate with ammonia. [1]

 Concentrated aqueous ammonium hydroxide is placed in a reaction vessel and cooled in an ice bath.



- Benzyl chloroformate is added slowly to the cold ammonia solution under vigorous stirring.
- The reaction mixture is stirred for a period (e.g., 30 minutes) and allowed to warm to room temperature.[15]
- The resulting precipitate (benzyl carbamate) is collected by filtration.[1][15]
- The solid is washed thoroughly with water and dried to yield the final product.[1][15]

Emergency and First Aid Procedures

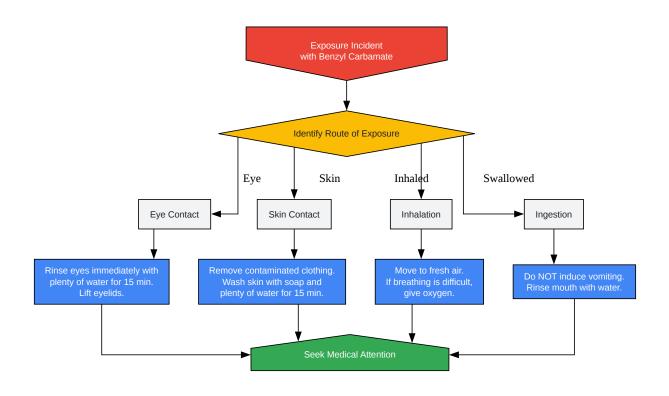
Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3][6]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation persists.[6][7]
- Inhalation: Remove the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.[6][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Get medical attention.[5][6][7]

First Aid Decision Workflow

This diagram illustrates the decision-making process for first aid based on the route of exposure to **benzyl carbamate**.





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Caption: First aid decision workflow for different exposure routes.

Handling, Storage, and Accidental Release Safe Handling and Storage

Handling: Handle in accordance with good industrial hygiene and safety practices.[3] Avoid
contact with skin, eyes, and clothing. Do not breathe dust. Use only in a well-ventilated area,
preferably in a fume hood.[7][12]



- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.[3][8] Store away from incompatible materials.
- Incompatible Materials: Strong oxidizing agents and strong acids.[3]

Accidental Release Measures

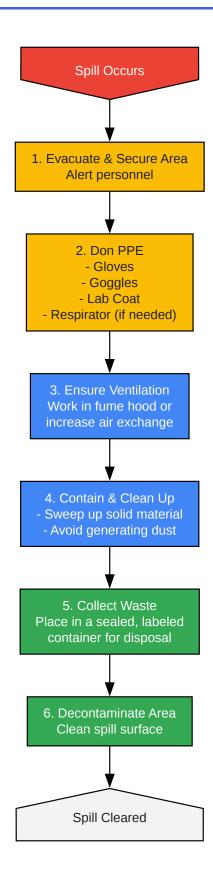
In case of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a respirator if dust is generated.[3]
- Containment and Clean-up: Sweep up the spilled solid material, avoiding dust formation.
 Shovel the material into a suitable, labeled container for disposal.[3][7]
- Environmental Precautions: Do not let the product enter drains or waterways.[5]

Chemical Spill Response Workflow

This workflow details the procedural steps for managing an accidental spill of **benzyl** carbamate.





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Caption: Step-by-step workflow for responding to a benzyl carbamate spill.



Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[3][6]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[6]
- Hazardous Combustion Products: Nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO₂).[3][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Stability and Reactivity

- Reactivity: No known hazardous reactions under normal processing.[7]
- Chemical Stability: The product is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[3][7]
- Conditions to Avoid: Incompatible products.[3]
- Hazardous Polymerization: Hazardous polymerization does not occur.[3][7]

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